

# Application Notes and Protocols for CGI-1746 In Vitro Assays

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## Compound of Interest

Compound Name: CGI-1746

Cat. No.: B1684438

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## Introduction

**CGI-1746** is a potent and highly selective, reversible inhibitor of Bruton's tyrosine kinase (BTK), a critical enzyme in B-cell receptor (BCR) and Fc receptor (FcR) signaling pathways.<sup>[1][2][3]</sup> Its high selectivity makes it a valuable tool for studying the role of BTK in various cellular processes and a potential therapeutic agent for B-cell malignancies and autoimmune diseases. These application notes provide detailed protocols for key in vitro assays to characterize the activity of **CGI-1746**.

## Mechanism of Action

**CGI-1746** functions as an ATP-competitive inhibitor of BTK.<sup>[4]</sup> It binds to the unphosphorylated, inactive conformation of BTK, stabilizing this state and preventing both autophosphorylation and the transphosphorylation of downstream substrates necessary for enzyme activation.<sup>[2][5]</sup> <sup>[6]</sup> This inhibition effectively blocks signaling cascades downstream of the B-cell receptor and Fcγ receptors.<sup>[3][7]</sup>

## Data Presentation

### Table 1: In Vitro Potency and Selectivity of CGI-1746

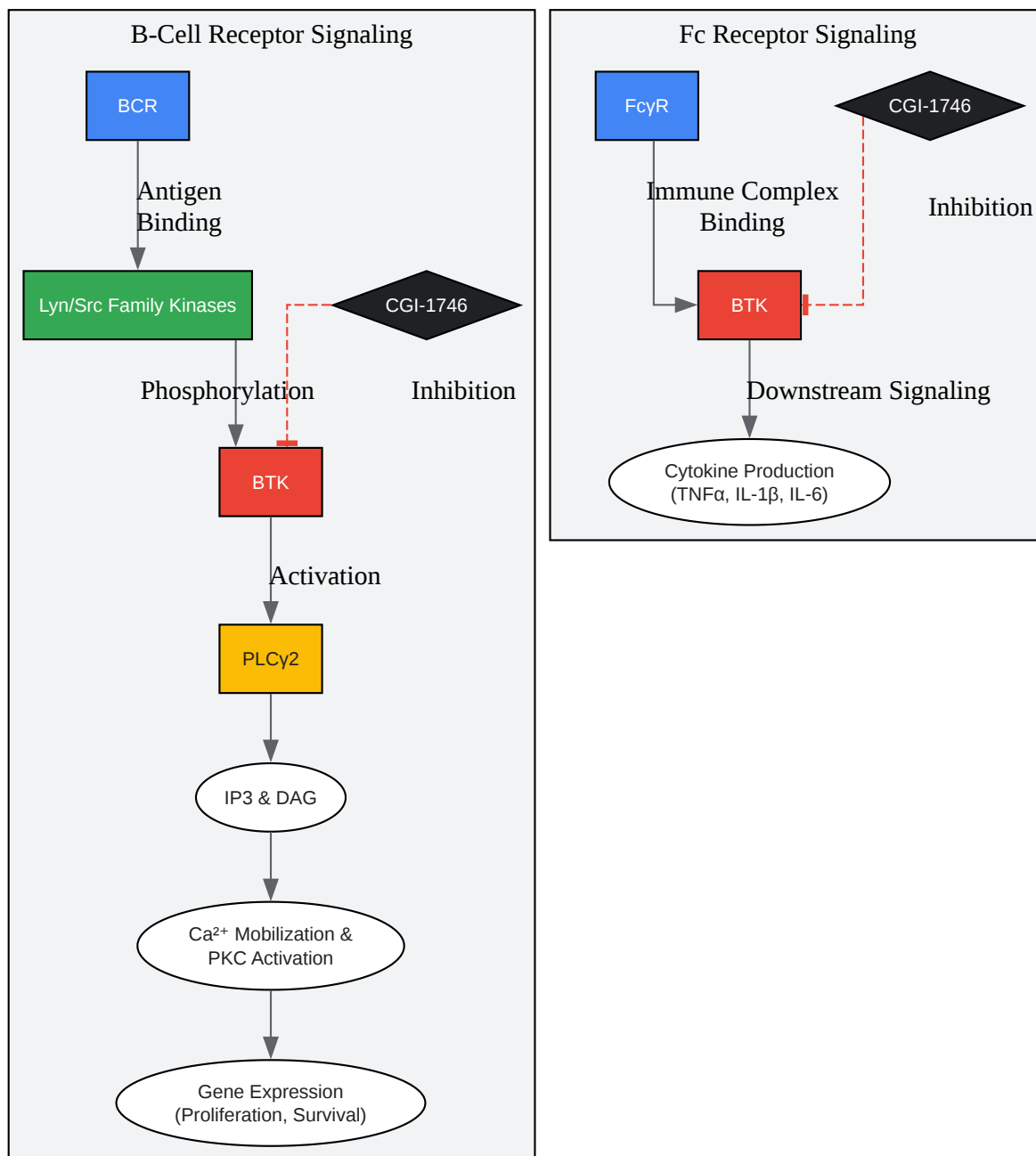
Target	Assay Type	IC50 / Kd	Selectivity
BTK	In vitro kinase assay	1.9 nM (IC50)	~1,000-fold vs. Tec and Src family kinases
BTK	ATP-free competition binding assay	1.5 nM (Kd)	N/A

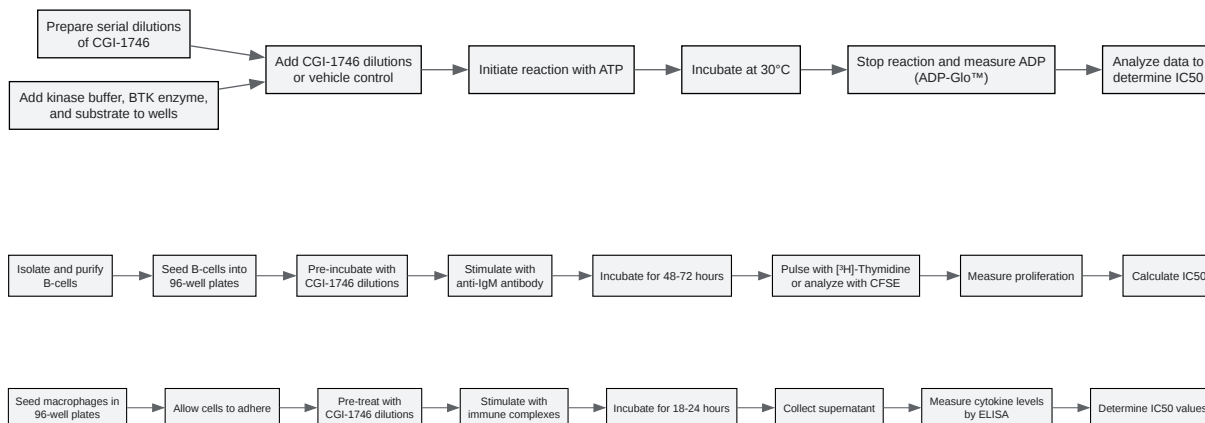
N/A: Not Applicable

## Table 2: Cellular Activity of CGI-1746

Cell Type/Assay	Stimulant	Measured Effect	IC50
Murine B-cells	anti-IgM	Proliferation	134 nM
Human B-cells	anti-IgM	Proliferation	42 nM
Human CD27+IgG+ B-cells	N/A	Proliferation	112 nM (average)
Human Monocytes/Macrophages	FcγRIII-induced	TNFα production	47 nM
Human Monocytes/Macrophages	FcγRIII-induced	IL-1β production	36 nM
Human Monocytes/Macrophages	FcγRIII-induced	IL-6 production	353 nM

## Signaling Pathway





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